

Proper Disposal of JNJ-56022486: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JNJ-56022486

CAS No.: 2036082-79-6

Cat. No.: B608238

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Essential Safety and Disposal Information for Researchers

The proper disposal of the selective negative AMPA receptor modulator **JNJ-56022486** is critical for maintaining laboratory safety and environmental protection. While a specific, publicly available Safety Data Sheet (SDS) for **JNJ-56022486** is not readily found in general searches, this guide provides a framework for its handling and disposal based on general principles for chemical waste management. Researchers must consult their institution's environmental health and safety (EHS) department for specific protocols and comply with all local, state, and federal regulations.

Summary of Key Chemical Data

For safe handling and disposal, a clear understanding of the compound's properties is essential. The following table summarizes available information for **JNJ-56022486**.

Property	Value	Source
Chemical Name	JNJ-56022486	ChemFarm
CAS Number	2036082-79-6	ChemFarm
Molecular Formula	C15H10ClN3O	ChemFarm
Molecular Weight	283.72 g/mol	ChemFarm
Solubility	Soluble in DMSO	ChemFarm
Storage	Short term: 0°C; Long term: -20°C, desiccated	ChemFarm

Standard Disposal Protocol

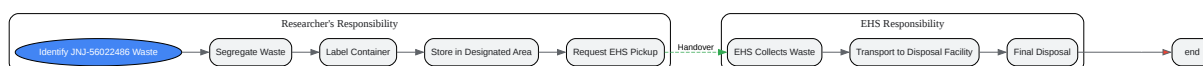
Given the lack of a specific Safety Data Sheet, a conservative approach to disposal is required. The following step-by-step procedure outlines a general workflow for the disposal of **JNJ-56022486**.

- Consult Institutional EHS: Before beginning any disposal process, contact your institution's Environmental Health and Safety department. They will provide specific guidance based on your location's regulations and available disposal facilities.
- Segregate Waste: Do not mix **JNJ-56022486** waste with other chemical waste streams unless explicitly approved by your EHS department. It should be collected in a dedicated, properly labeled, and sealed waste container.
- Labeling: The waste container must be clearly labeled with the full chemical name "**JNJ-56022486**," the CAS number "2036082-79-6," and any known hazard information.
- Containerization: Use a chemically resistant container that is compatible with the waste's solvent (e.g., if dissolved in DMSO). Ensure the container is in good condition and can be securely sealed.
- Storage Pending Disposal: Store the sealed waste container in a designated hazardous waste accumulation area. This area should be secure, well-ventilated, and away from incompatible materials.

- Arrange for Pickup: Follow your institution's procedures for scheduling a hazardous waste pickup.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **JNJ-56022486**.



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Caption: Disposal workflow for **JNJ-56022486** from laboratory to final disposal.

Disclaimer: This information is intended as a general guide. The absence of a specific Safety Data Sheet for **JNJ-56022486** necessitates a cautious approach. Always prioritize the guidance of your institution's Environmental Health and Safety department and adhere to all applicable regulations. For a definitive SDS, it is recommended to contact the supplier of the compound directly.

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